

Application of Barium-133 in Well Logging and Production Monitoring

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Compound of Interest

Compound Name: **Barium-133**

Cat. No.: **B1238490**

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Abstract

Barium-133 (^{133}Ba) is a long-lived radioisotope with a half-life of 10.551 years, decaying by electron capture and emitting a series of well-defined gamma rays at various energies. While not a primary source for downhole formation evaluation in well logging, ^{133}Ba serves a critical role in the oil and gas industry in two main capacities: as a standard calibration source for gamma-ray detection instruments and as an active gamma source in multiphase flow meters for production logging. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **Barium-133** in these contexts.

Application I: Calibration of Gamma-Ray Well Logging Instruments

Introduction

Accurate measurement of natural and induced gamma radiation is fundamental to well logging for formation evaluation. Gamma-ray logging tools, typically employing Sodium Iodide (NaI(Tl)) scintillation detectors or more advanced spectrometers, require precise energy and efficiency calibration to provide reliable data on lithology, mineral composition, and for the identification of radioactive tracers. Due to its multiple, well-characterized gamma-ray photopeaks and long half-life, **Barium-133** is an ideal and widely used calibration source.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data

The radioactive decay properties of **Barium-133** and the typical specifications of calibration sources are summarized in the tables below.

Table 1: Radioactive Properties of **Barium-133**

Property	Value
Half-life	10.551 years
Decay Mode	Electron Capture
Principal Gamma Ray Energies (keV)	81.0, 276.4, 302.9, 356.0, 383.8
Other Significant Gamma Ray Energies (keV)	53.2, 79.6, 160.6, 223.2

Table 2: Typical **Barium-133** Calibration Source Specifications

Parameter	Description
Typical Activities	0.1 μ Ci to 1 mCi (3.7 kBq to 37 MBq)
Physical Forms	Disc, Rod, Point Source, Liquid in vials
Common Geometries	Encapsulated in plastic or welded stainless steel capsules
Calibration Uncertainty	Typically $\pm 3\%$ to $\pm 5\%$ for calibrated sources

Experimental Protocol: Energy and Efficiency Calibration of a NaI(Tl) Detector

This protocol outlines the steps for calibrating a Sodium Iodide (NaI(Tl)) scintillation detector, a common detector in gamma-ray logging tools, using a certified **Barium-133** check source.

1.3.1. Materials

- NaI(Tl) scintillation detector with photomultiplier tube (PMT) and preamplifier.

- High voltage power supply.
- Spectroscopy amplifier.
- Multichannel analyzer (MCA).
- Certified **Barium-133** calibration source (e.g., 1 μ Ci disc source).
- Source holder for reproducible geometry.
- Lead shielding (optional, to reduce background).
- Personal protective equipment (gloves, lab coat).

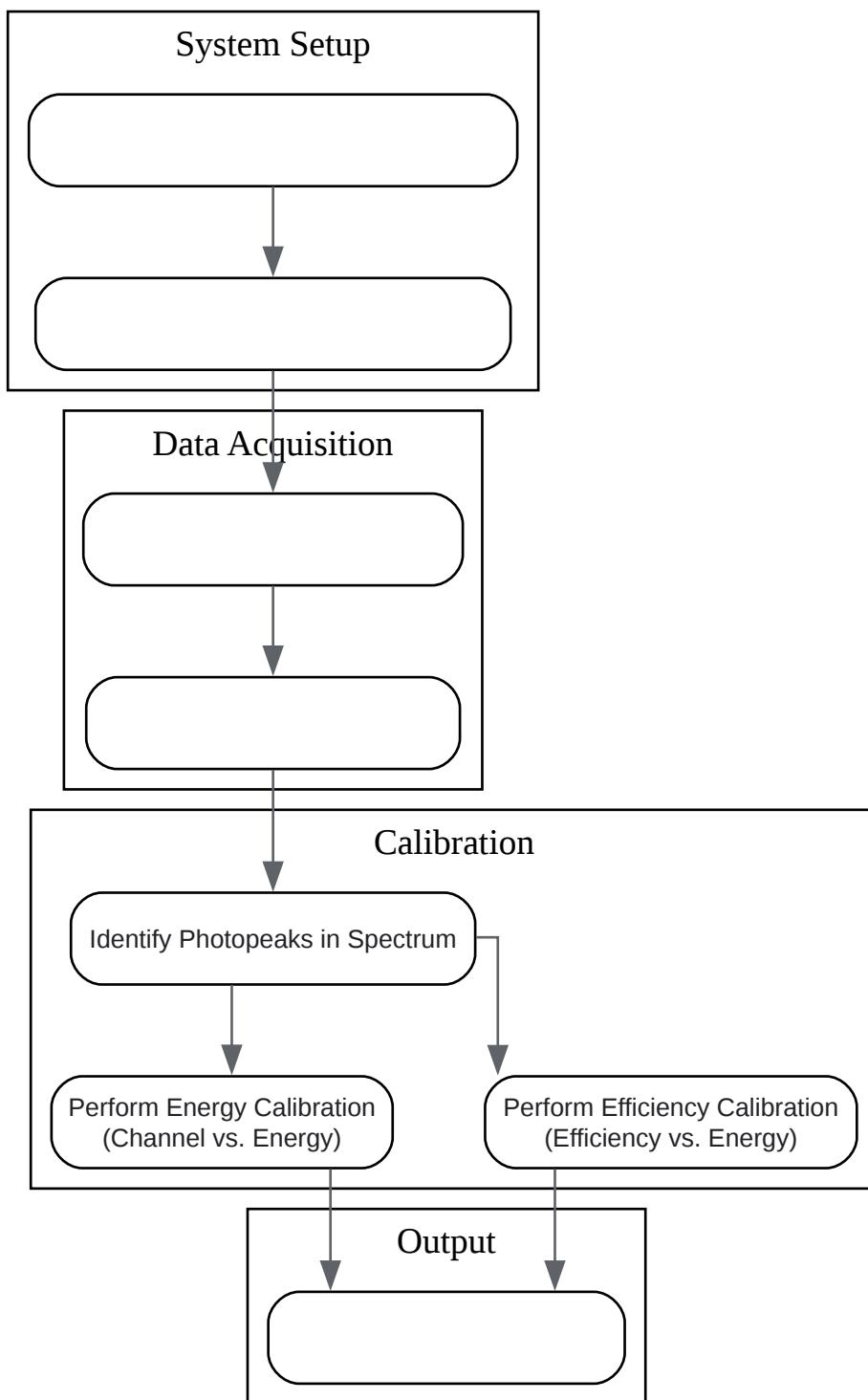
1.3.2. Procedure

- System Setup and Stabilization:
 1. Connect the NaI(Tl) detector, PMT, preamplifier, amplifier, and MCA according to the manufacturer's instructions.
 2. Apply the recommended high voltage to the PMT and allow the system to stabilize for at least 30 minutes.
- Background Spectrum Acquisition:
 1. Place the detector in the shielding, if used, without any radioactive source present.
 2. Acquire a background spectrum for a sufficient time to obtain statistically significant counts (e.g., 1 hour).
 3. Save the background spectrum for later subtraction.
- **Barium-133** Spectrum Acquisition:
 1. Place the **Barium-133** calibration source at a fixed and reproducible distance from the face of the detector using the source holder.

2. Acquire a gamma-ray spectrum for a time sufficient to obtain well-defined photopeaks (e.g., 10-15 minutes).
3. Save the acquired spectrum.

- Energy Calibration:
 1. Identify the prominent photopeaks in the **Barium-133** spectrum corresponding to its known gamma-ray energies (e.g., 81.0 keV, 276.4 keV, 302.9 keV, 356.0 keV).
 2. Record the channel number of the centroid for each identified photopeak.
 3. Create a calibration curve by plotting the known gamma-ray energies against their corresponding channel numbers.
 4. Perform a linear regression on the data points to determine the energy calibration equation (Energy = $m * \text{Channel} + c$).
 5. Apply this calibration to the MCA software to convert channel numbers to energy (keV).
- Efficiency Calibration:
 1. For each prominent photopeak, determine the net peak area (total counts in the peak minus background counts).
 2. The full-energy peak efficiency (ϵ) for each energy (E) is calculated using the following formula: $\epsilon(E) = (\text{Net Peak Area at } E) / (\text{Acquisition Time} * \text{Source Activity} * \text{Gamma-ray Emission Probability at } E)$
 3. Plot the calculated efficiency values as a function of gamma-ray energy.
 4. Fit the data points with a suitable function (e.g., polynomial or power-law) to obtain an efficiency calibration curve for the specific source-detector geometry.

Experimental Workflow Diagram

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Workflow for the calibration of a NaI(Tl) detector using a **Barium-133** source.

Application II: Multiphase Flow Meters in Production Logging

Introduction

Multiphase flow meters (MPFMs) are essential tools in production logging, providing real-time measurements of the flow rates of oil, water, and gas in a pipeline without the need for phase separation.^[4] Several MPFM designs utilize a **Barium-133** gamma source to determine the phase fractions of the multiphase flow. The principle of operation is based on the differential attenuation of gamma rays by the different phases.

Principle of Operation

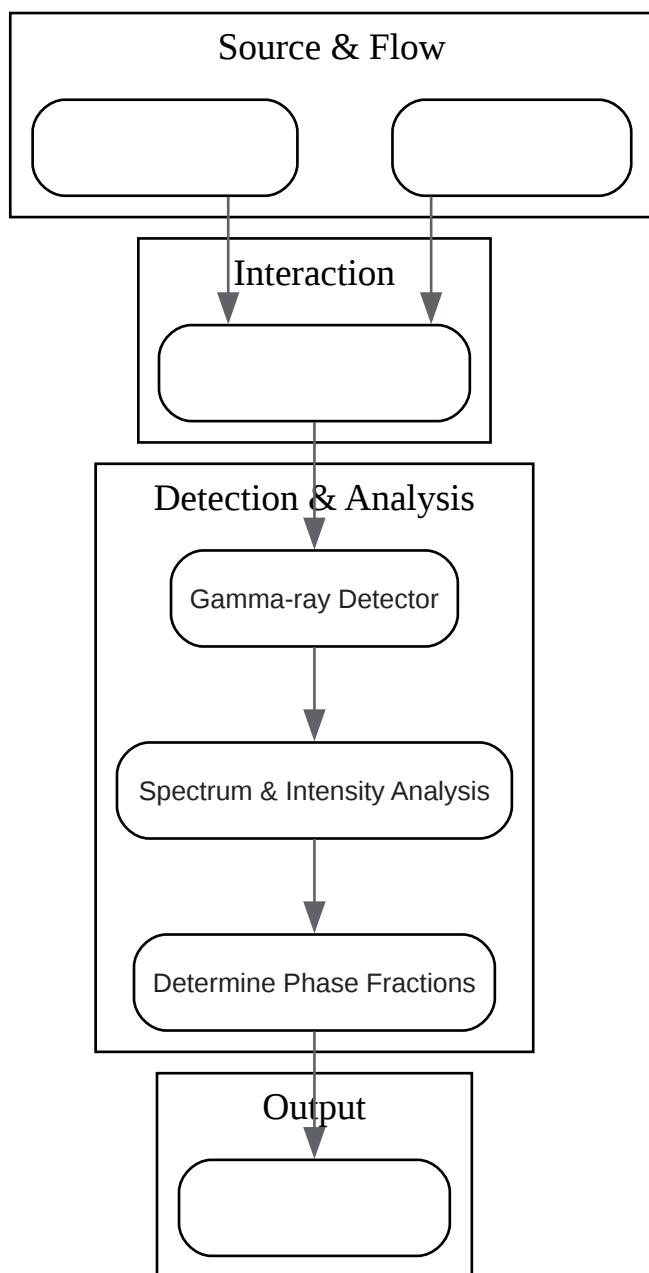
A collimated beam of gamma rays from a **Barium-133** source is passed through a section of the pipe containing the multiphase flow. A detector, typically a scintillation detector, is placed on the opposite side of the pipe to measure the intensity of the transmitted gamma rays. Because oil, water, and gas have different densities and atomic compositions, they attenuate the gamma rays to different extents. Gas, being the least dense, attenuates the gamma rays the least, while water, being denser than oil, attenuates them the most. By analyzing the gamma-ray spectrum and the intensity of the transmitted photons, the volume fractions of each phase can be determined.^{[1][4]} This information, combined with other measurements such as fluid velocity from a Venturi meter, allows for the calculation of the individual flow rates of oil, water, and gas.^[4]

Quantitative Data

Table 3: **Barium-133** in Multiphase Flow Meters

Parameter	Description
Typical Source Activity	mCi quantities (e.g., 5-20 mCi)
Source Housing	Encapsulated in a ruggedized, shielded housing for industrial environments.
Detector	Typically a full-spectrum gamma detector (e.g., NaI(Tl)).
Measurement Principle	Gamma-ray attenuation.

Logical Relationship Diagram



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